

Application Note: Thionation of Lactams Using Davy Reagent Methyl

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Davy Reagent methyl

CAS No.: 82737-61-9

Cat. No.: B1587365

[Get Quote](#)

Executive Summary

This guide details the protocol for converting lactams to thiolactams using **Davy Reagent Methyl** (2,4-bis(methylthio)-1,3,2,4-dithiadiphosphetane 2,4-disulfide). While Lawesson's Reagent (LR) is the industry standard for thionation, it often suffers from poor solubility in aromatic solvents and difficult byproduct removal. **Davy Reagent Methyl** offers a distinct solubility profile and higher reactivity for sterically hindered substrates. This note provides a self-validating workflow, mechanistic insights, and critical safety protocols regarding the management of volatile sulfur byproducts.

Chemical Context & Reagent Profile

Davy Reagent Methyl belongs to the family of 1,3,2,4-dithiadiphosphetane 2,4-disulfides.^{[1][2]} Unlike Lawesson's Reagent, which possesses p-methoxyphenyl substituents, Davy Reagents feature alkylthio substituents directly attached to the phosphorus atoms.

Feature	Lawesson's Reagent (LR)	Davy Reagent Methyl (DR-Me)
Structure	Bis(p-methoxyphenyl)	Bis(methylthio)
CAS	19172-47-5	82737-61-9
Active Species	Ar-PS ₂ (Dithiophosphine ylide)	MeS-PS ₂ (Dithiophosphine ylide)
Solubility	Low in Toluene/Xylene (<110°C)	High in Toluene, THF, DCM
Byproduct	Polymeric (ArPSO) _n (Insoluble/Sticky)	Trithiometaphosphate derivatives
Odor Profile	Strong	Severe (Evolves Methanethiol on hydrolysis)

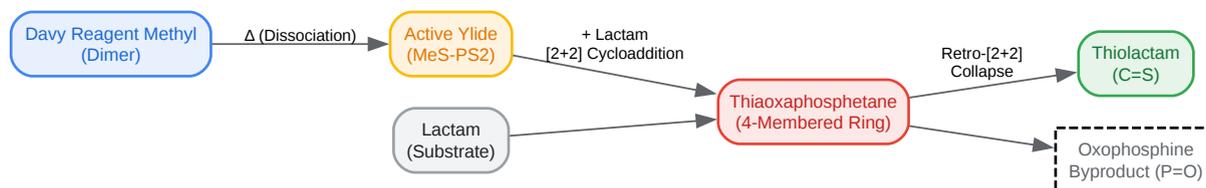
Strategic Application

Use **Davy Reagent Methyl** when:

- Solubility is Limiting: The substrate requires lower temperatures (THF reflux) where LR is insoluble.
- Work-up Failure: Previous attempts with LR resulted in inseparable byproduct contamination.
- Steric Bulk: The smaller methylthio group (compared to the anisyl group of LR) allows for easier approach to hindered carbonyls.

Mechanistic Insight

The reaction proceeds via a mechanism analogous to the Wittig reaction.^[3] The dimeric reagent dissociates thermally into two monomeric dithiophosphine ylides. These highly reactive species undergo a [2+2] cycloaddition with the lactam carbonyl, forming a four-membered thioxaphosphetane intermediate, which collapses to release the thiolactam and a stable P=O bond containing byproduct.



[Click to download full resolution via product page](#)

Figure 1: Mechanistic pathway of thionation.[3][4] The driving force is the formation of the stable P=O bond.[3]

Experimental Protocol

Materials & Safety

- Reagent: **Davy Reagent Methyl** (0.55 – 0.60 eq. per carbonyl group).[2][3][4][5][6][7][8][9]
- Solvent: Anhydrous Toluene (Standard) or THF (for temp sensitive substrates).
- Atmosphere: Dry Nitrogen or Argon (Strictly required; moisture hydrolyzes the reagent).
- Safety Critical: This reaction will generate methanethiol (MeSH) upon workup/hydrolysis.
 - MeSH Hazards: Extremely foul odor (rotten cabbage), toxic, flammable.
 - Control: All rotary evaporation and workup must be performed in a high-efficiency fume hood. Bleach traps are recommended for glassware.

General Procedure

- Setup: Flame-dry a round-bottom flask equipped with a magnetic stir bar and a reflux condenser. Flush with Argon.
- Loading: Charge the flask with the Lactam (1.0 eq) and **Davy Reagent Methyl** (0.55 eq).
 - Note: We use 0.55 eq because the dimer provides two active sulfur atoms. A slight excess (0.6 eq) ensures completion.

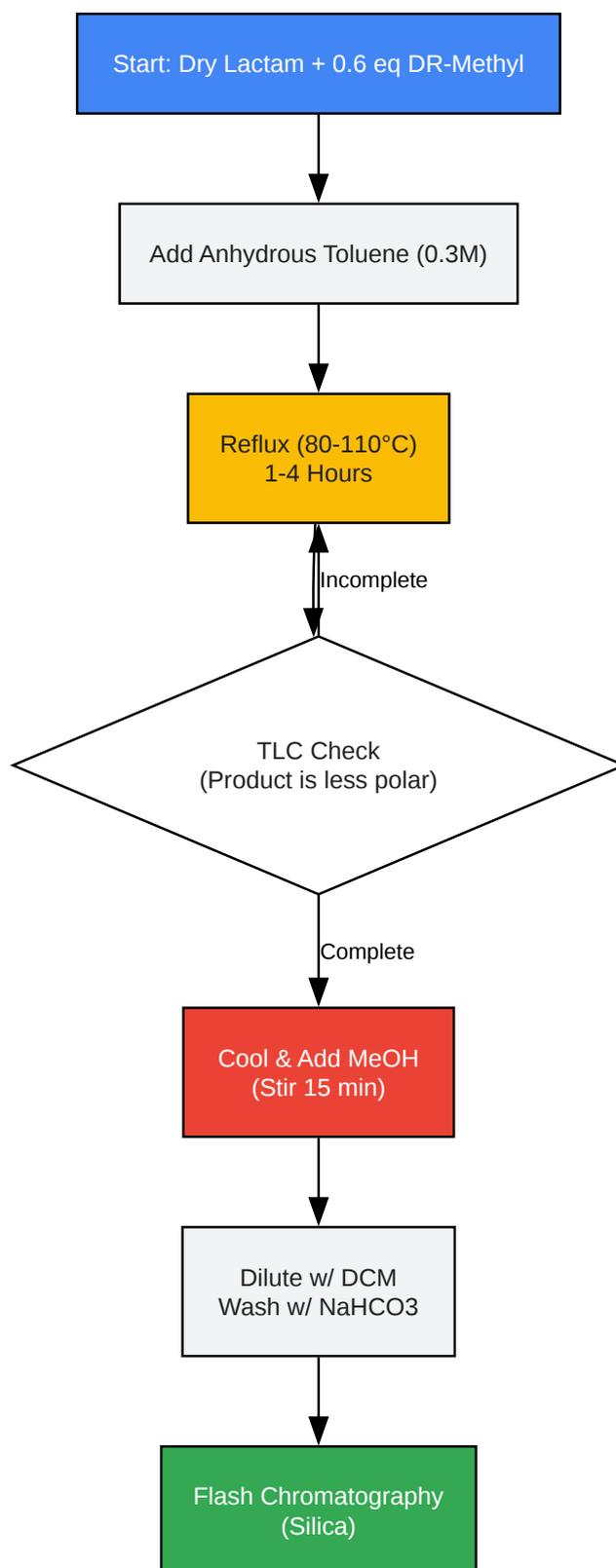
- Solvation: Add Anhydrous Toluene (concentration 0.2 M to 0.5 M).
- Reaction: Heat the mixture to 80–110°C (Reflux).
 - Monitoring: The heterogeneous mixture usually clears as the reagent dissolves and reacts.
 - Time: Typically 1–4 hours. Monitor by TLC.^{[5][10][11]} The thiolactam is usually less polar (higher R_f) and UV active than the lactam.
- TLC Visualization: Thiolactams often stain dark brown/black with Palladium Chloride or bright orange with Dragendorff's reagent.

Work-up (The "Hydrolytic Wash" Method)

Direct concentration often leads to a sticky polymer. This protocol degrades the phosphorus byproduct into water-soluble species.

- Cooling: Cool reaction to room temperature.
- Quench: Add Methanol (5–10 mL) and stir for 15 minutes. This methanolysis helps break down reactive P-S bonds.
- Partition: Dilute with Ethyl Acetate or DCM.
- Wash: Wash the organic layer with 5% NaHCO₃ (aq) followed by Water.
 - Caution: The aqueous layer will smell of methanethiol. Treat with bleach before disposal if permissible by local EHS regulations.
- Drying: Dry over MgSO₄, filter, and concentrate.
- Purification: Flash column chromatography on Silica Gel.
 - Eluent: Thiolactams are significantly less polar than lactams. Start with 5-10% EtOAc/Hexanes.

Workflow Visualization



[Click to download full resolution via product page](#)

Figure 2: Operational workflow for Davy Reagent thionation.

Troubleshooting & Optimization

Observation	Diagnosis	Corrective Action
Incomplete Conversion	Reagent decomposition or moisture.	Add 0.2 eq fresh reagent. Ensure solvent is anhydrous.
Sticky Byproduct	Incomplete hydrolysis of P-O species.	Increase MeOH quench time or use a 1:1 MeOH:Water wash.
Low Yield	Product hydrolysis.	Thiolactams can hydrolyze back to lactams on acidic silica. Add 1% Triethylamine to the eluent.
Multiple Spots	S-Alkylation or polymerization.	Reduce temperature to 60°C (THF reflux). Check reagent stoichiometry.

References

- Davy, H. (1982). "Reactions of 2,4-bis(4-methylthiophenyl)-1,3,2,4-dithiadiphosphetane 2,4-disulfide and its 4-alkylthio analogues with carbonyl compounds." *Journal of the Chemical Society, Chemical Communications*, (8), 457–458.
- Ozturk, T., Ertas, E., & Mert, O. (2007). "Use of Lawesson's Reagent in Organic Syntheses." *Chemical Reviews*, 107(11), 5210–5278. (Comprehensive review covering the mechanism applicable to Davy Reagents).
- PubChem Compound Summary. "**Davy Reagent Methyl**" (CAS 82737-61-9).[2] [2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 1,3,2,4-Dithiadiphosphetane 2,4-disulfides - Wikipedia \[en.wikipedia.org\]](#)
- [2. 1,3,2,4-Dithiadiphosphetane, 2,4-bis\(methylthio\)-, 2,4-disulfide | C2H6P2S6 | CID 4520958 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Synthesis | Johnson Matthey \[matthey.com\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. Davis reagent - Wikipedia \[en.wikipedia.org\]](#)
- [9. Davy-reagent p-tolyl = 97.0 114234-09-2 \[sigmaaldrich.com\]](#)
- [10. Dimethyl Sulfate as Methylation Agent and Solvent in Highly Regioselective Synthesis of Methyl Salicylate Using Sodium Bicarbonate as a Base - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [Application Note: Thionation of Lactams Using Davy Reagent Methyl]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1587365#thionation-of-lactams-using-davy-reagent-methyl\]](https://www.benchchem.com/product/b1587365#thionation-of-lactams-using-davy-reagent-methyl)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com